

Safeguarding Your Research: A Comprehensive Guide to Handling N-Heptanoyl-DL-homoserine lactone

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Compound of Interest

Compound Name: *N-Heptanoyl-DL-homoserine lactone*

Cat. No.: B016845

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For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-Heptanoyl-DL-homoserine lactone**. Adherence to these guidelines is critical for ensuring personal safety and environmental protection.

While some safety data sheets (SDS) for N-Heptanoyl-L-homoserine lactone indicate that the substance is not classified as hazardous, other sources suggest potential for harm if swallowed and significant toxicity to aquatic life. Given this conflicting information, a cautious approach is warranted. The following operational and disposal plans are based on a conservative interpretation of available safety data to provide a high level of protection.

Essential Safety Information at a Glance

For quick reference, the following table summarizes the key safety and handling information for **N-Heptanoyl-DL-homoserine lactone**.

Parameter	Information	Source
Chemical Name	N-Heptanoyl-DL-homoserine lactone	-
Synonyms	C7-HSL, N-[(3S)-tetrahydro-2-oxo-3-furanyl]-heptanamide	[1]
CAS Number	177158-20-2	
Molecular Formula	C11H19NO3	
Molecular Weight	213.27 g/mol	
Appearance	White powder	[1]
Solubility	Soluble in DMSO and dimethylformamide (approx. 30 mg/ml)	[1]
Potential Hazards	Harmful if swallowed. Very toxic to aquatic life with long-lasting effects.	
Storage	Store at +4°C. Protect from light and moisture.	[1]

Personal Protective Equipment (PPE): A Multi-Layered Defense

A comprehensive PPE strategy is crucial for minimizing exposure risk. The following table outlines the recommended PPE for handling **N-Heptanoyl-DL-homoserine lactone**.

Body Part	Recommended Protection	Justification
Hands	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.	To prevent skin contact.
Eyes	Safety glasses with side shields or goggles.	To protect eyes from splashes or dust.
Body	Laboratory coat.	To protect skin and clothing from contamination.
Respiratory	Generally not required if handled in a well-ventilated area or a fume hood.	To avoid inhalation of dust particles.

Operational Plan: A Step-by-Step Guide for Safe Handling

Follow these procedural steps to ensure the safe handling of **N-Heptanoyl-DL-homoserine lactone** from receipt to disposal.

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Store the container in a cool, dry place at +4°C, protected from light and moisture.^[1]
 - Ensure the storage area is clearly labeled with the chemical name and any hazard warnings.
- Preparation and Handling:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
 - Don the appropriate PPE as outlined in the table above.

- Before use, allow the container to reach room temperature to prevent condensation.
- When weighing the powder, do so carefully to avoid generating dust.
- If creating a solution, add the powder to the solvent slowly to prevent splashing.
- During Use:
 - Avoid eating, drinking, or smoking in the laboratory area.
 - Wash hands thoroughly after handling the chemical, even if gloves were worn.
 - In case of accidental contact, follow the first aid measures outlined below.
- First Aid Measures:
 - After inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration.
 - After skin contact: Wash the affected area with soap and plenty of water.
 - After eye contact: Flush the eyes with water as a precaution.
 - After swallowing: Rinse the mouth with water. Never give anything by mouth to an unconscious person.

Disposal Plan: Protecting Our Environment

Due to its potential for high aquatic toxicity, proper disposal of **N-Heptanoyl-DL-homoserine lactone** and its containers is imperative.

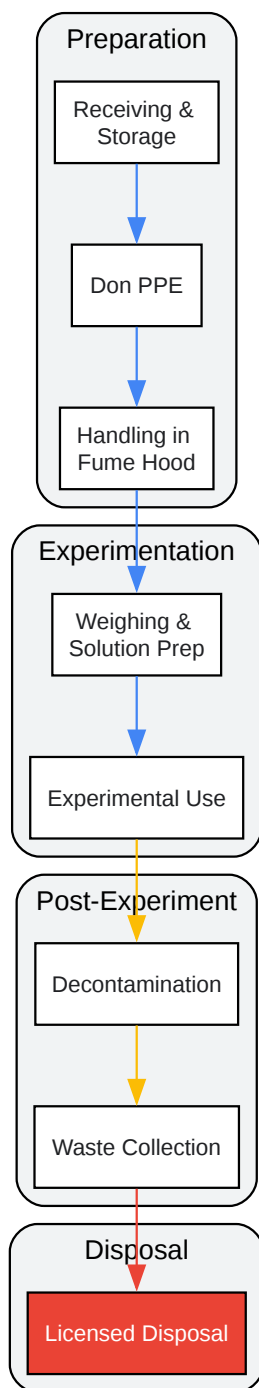
- Waste Collection:
 - Collect all waste material, including unused product and contaminated consumables (e.g., gloves, wipes), in a designated and clearly labeled waste container.
- Disposal Method:

- Dispose of the chemical waste through a licensed disposal company. Do not allow it to enter drains or the environment.
- Dispose of the container as unused product, following institutional and local regulations.

Workflow for Safe Handling

The following diagram illustrates the key steps in the safe handling workflow for **N-Heptanoyl-DL-homoserine lactone**.

Safe Handling Workflow for N-Heptanoyl-DL-homoserine lactone



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Caption: Workflow for handling **N-Heptanoyl-DL-homoserine lactone**.

By adhering to these comprehensive guidelines, you can ensure a safe laboratory environment for yourself and your colleagues while minimizing the environmental impact of your research.

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References

- 1. N-Heptanoyl-L-homoserine lactone - CAS-Number 177158-20-2 - Order from Chemodex [chemodex.com]
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